

Protocol for Nucleophilic Substitution on 5-Bromo-2,4-bis(methylthio)pyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2,4-bis(methylthio)pyrimidine

Cat. No.: B1267620

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

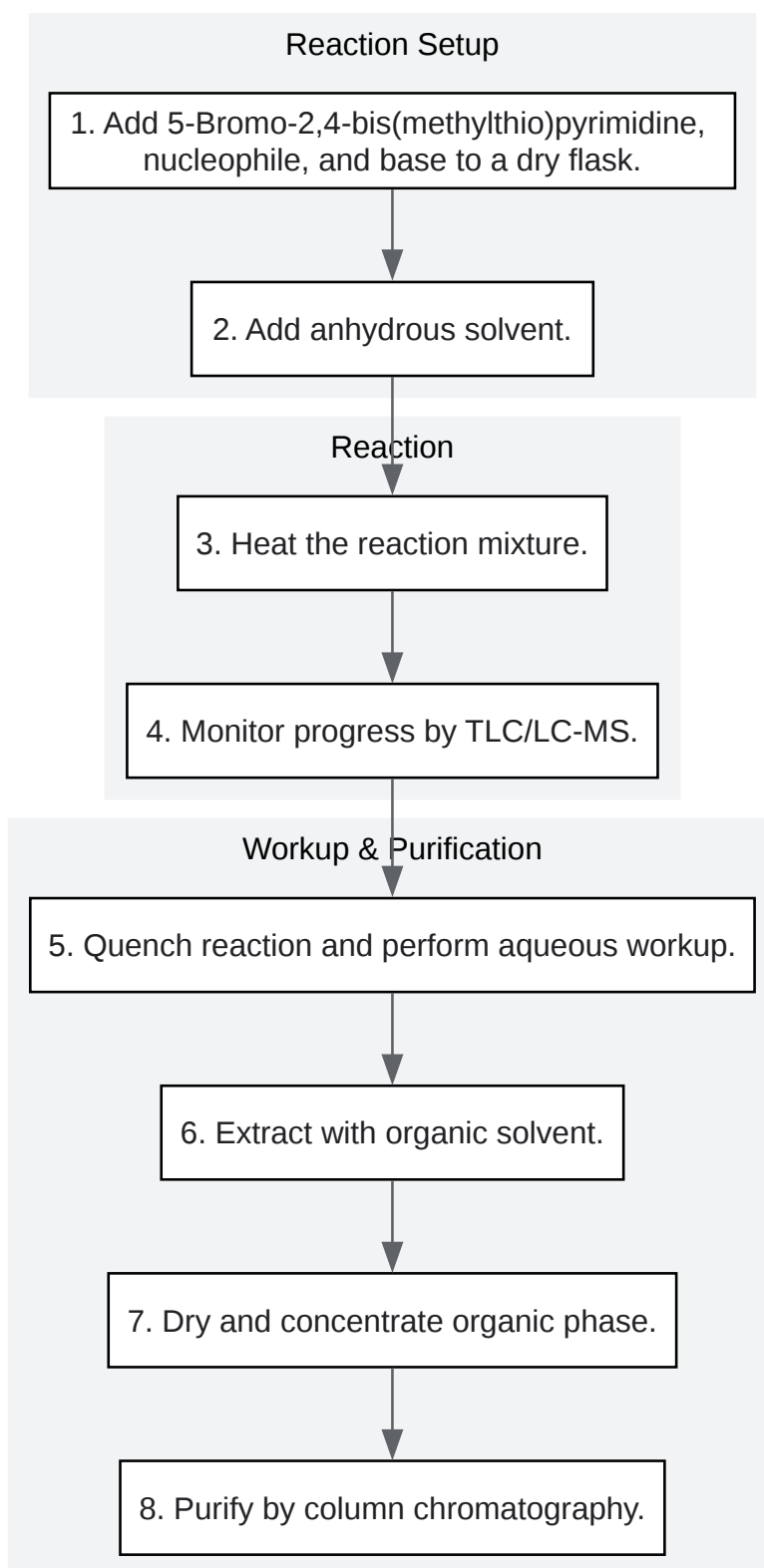
Abstract: This document provides a detailed protocol for performing nucleophilic aromatic substitution (S_NAr) reactions on **5-Bromo-2,4-bis(methylthio)pyrimidine**. This versatile substrate can be functionalized at the C5-position with a variety of nucleophiles, including amines, thiols, and alkoxides, to generate a library of substituted pyrimidines for applications in medicinal chemistry and drug discovery. The protocols outlined below provide representative reaction conditions for each class of nucleophile.

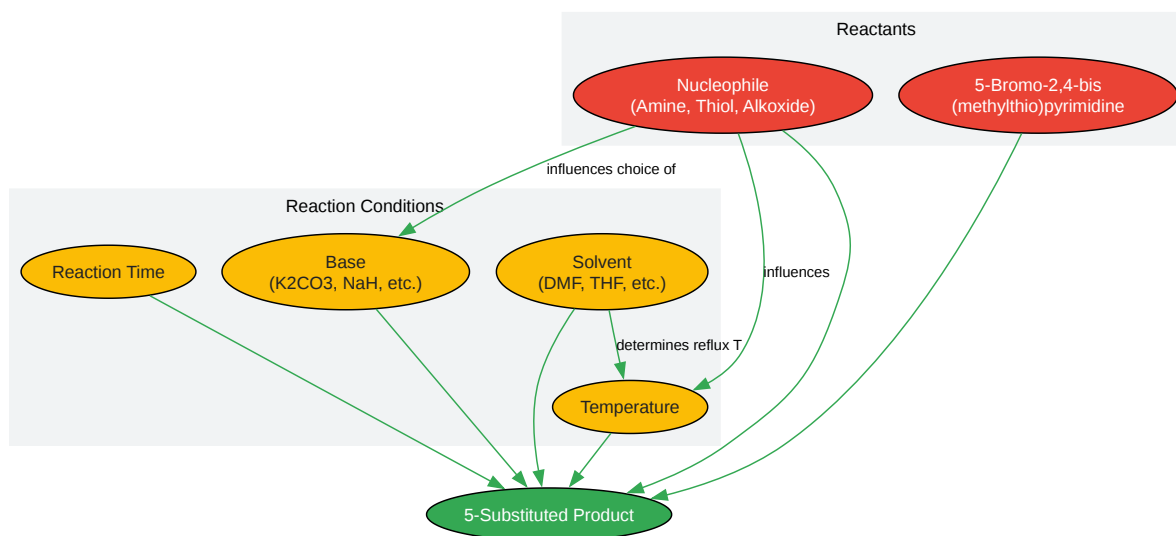
Introduction

Pyrimidine derivatives are of significant interest in medicinal chemistry due to their presence in a wide array of biologically active compounds. The functionalization of the pyrimidine core allows for the exploration of chemical space and the optimization of pharmacological properties. **5-Bromo-2,4-bis(methylthio)pyrimidine** is a key intermediate that allows for selective modification at the 5-position. The bromine atom at this position is susceptible to nucleophilic displacement, providing a straightforward method for the introduction of diverse functional groups. While direct nucleophilic substitution at the 5-position of pyrimidines can be challenging compared to the 2, 4, and 6 positions, appropriate reaction conditions can facilitate this transformation.

Reaction Scheme

The general scheme for the nucleophilic substitution on **5-Bromo-2,4-bis(methylthio)pyrimidine** is depicted below. A nucleophile (Nu-H), in the presence of a suitable base, displaces the bromide to yield the 5-substituted product.





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